

# Application Notes and Protocols: 2,7-Dimethylphenazine as a Redox Indicator

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**2,7-Dimethylphenazine** is a heterocyclic organic compound belonging to the phenazine family. Phenazine derivatives are known for their rich redox chemistry, making them suitable for a variety of applications, including as redox indicators in analytical chemistry. This document provides an overview of the potential applications of **2,7-dimethylphenazine** as a redox indicator, including its mechanism of action, and protocols for its use in redox titrations. Due to a lack of extensive specific data for **2,7-dimethylphenazine**, some information and protocols are based on the well-characterized properties of related phenazine-based indicators such as Neutral Red and Safranin. Experimental validation is recommended before routine use.

### **Physicochemical Properties**

A summary of the key physicochemical properties of **2,7-dimethylphenazine** is provided in the table below.



Property	Value	Source
IUPAC Name	2,7-dimethylphenazine	[1]
Molecular Formula	C14H12N2	[1]
Molecular Weight	208.26 g/mol	[1]
CAS Number	3236-92-8	[1]
Appearance	Not specified in literature; likely a crystalline solid	
Solubility	Not specified in literature; phenazines are generally soluble in organic solvents and sparingly soluble in water	_

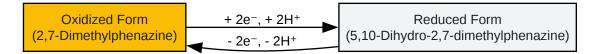
### **Redox Properties and Mechanism of Action**

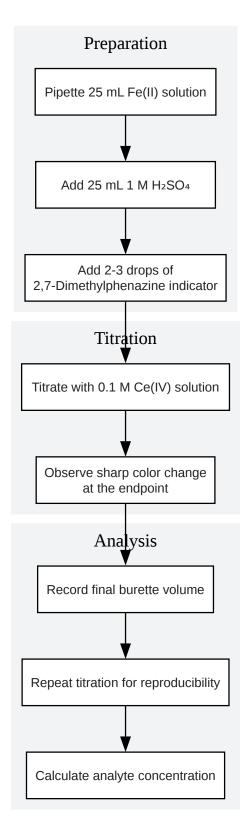
The utility of **2,7-dimethylphenazine** as a redox indicator stems from its ability to undergo a reversible two-electron reduction and oxidation, which is accompanied by a distinct color change. The core of this functionality lies in the nitrogen-containing heterocyclic rings of the phenazine structure.

The generalized redox mechanism for a dimethylphenazine (DMPZ) involves the addition of two electrons and two protons to the oxidized form (yellow, in the case of the parent phenazine) to yield the reduced dihydrophenazine form (colorless). The exact color of the oxidized and reduced forms of **2,7-dimethylphenazine** is not well-documented and would need to be determined experimentally.

# **Redox Mechanism of Dimethylphenazine**









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#### References

- 1. 2,7-Dimethylphenazine | C14H12N2 | CID 12482157 PubChem [pubchem.ncbi.nlm.nih.gov]
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